

Application of Vicriviroc in studying CCR5 signaling pathways

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Compound of Interest

Compound Name: Vicriviroc (Malate)

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Application Note: Vicriviroc (SCH 417690) in CCR5 Signaling Studies

Abstract & Introduction

Vicriviroc (VCV, SCH 417690) is a potent, selective, and non-competitive allosteric antagonist of the C-C chemokine receptor type 5 (CCR5).^[1] Unlike orthosteric inhibitors that compete directly with endogenous ligands (e.g., CCL5/RANTES) for the binding site, Vicriviroc binds to a hydrophobic transmembrane pocket formed by helices 1, 2, 3, and 7.^[1] This binding induces a conformational freeze, locking the receptor in a state that is unrecognized by both endogenous chemokines and the HIV-1 gp120 envelope glycoprotein.^[1]

While clinical development for HIV treatment was halted, Vicriviroc remains a critical tool compound for structural biology and signal transduction research.^[1] Its distinct kinetic profile—characterized by a slow dissociation rate (long residence time)—makes it uniquely suited for studying receptor occupancy, receptor turnover, and the thermodynamics of G-protein uncoupling.^[1]

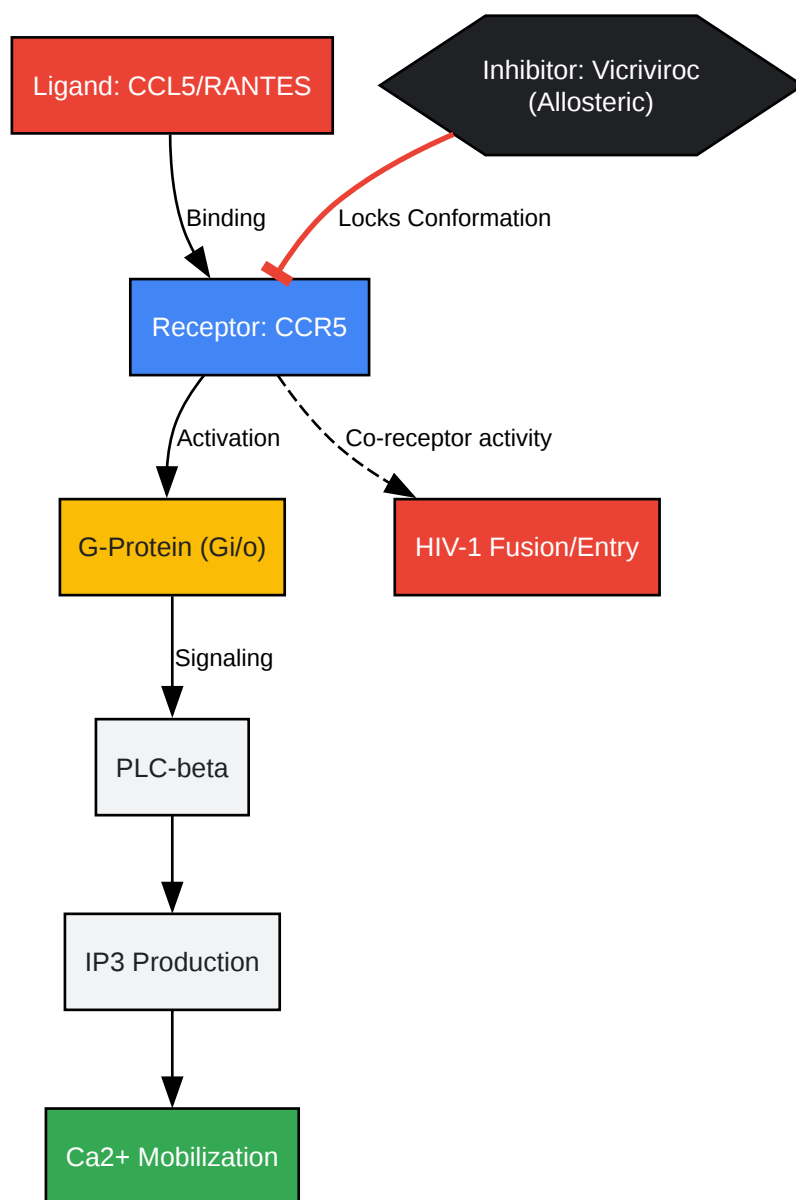
This guide details protocols for utilizing Vicriviroc to dissect CCR5 signaling, specifically focusing on radioligand binding kinetics, functional calcium mobilization, and viral entry inhibition.^[1]

Mechanism of Action: Allosteric Modulation[1]

To use Vicriviroc effectively, one must understand that it does not physically block the extracellular loops where chemokines initially dock.[1] Instead, it acts as a "molecular wedge" within the transmembrane bundle.[1]

- Conformational Locking: VCV stabilizes CCR5 in an inactive conformation.[1]
- Signaling Blockade: It prevents the GDP-GTP exchange on the G_i subunit, thereby inhibiting downstream calcium flux.[1]
- Fusion Inhibition: It alters the orientation of the CCR5 extracellular domains (ECL2), preventing the insertion of the HIV-1 gp41 fusion peptide.[1]

Pathway Diagram: CCR5 Signaling & Vicriviroc Inhibition[1][2][3][4]



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Figure 1: Vicriviroc binds allosterically to CCR5, preventing G-protein activation (Ca²⁺ flux) and HIV-1 fusion.[1]

Application 1: Radioligand Binding Kinetics

Objective: Determine the affinity (

) and dissociation kinetics of Vicriviroc. Why this matters: Vicriviroc has a

of ~0.8 nM but a very slow off-rate (

hours).[1] Standard equilibrium protocols must be adjusted to account for this long residence time.[1]

Protocol: Competitive Binding Assay

Materials:

- Membranes: CHO-K1 or HEK293 cells overexpressing human CCR5.[1]

- Radioligand:

I-MIP-1

(CCL4) or

I-RANTES (CCL5).[1] Note: MIP-1

is often preferred for lower non-specific binding.[1]

- Buffer: 50 mM HEPES, 5 mM MgCl

, 1 mM CaCl

, 0.2% BSA, pH 7.4.[1]

- Blocker: 0.5% Polyethyleneimine (PEI) for soaking filters.[1]

Step-by-Step Workflow:

- Filter Preparation: Soak GF/B or GF/C glass fiber filters in 0.5% PEI for at least 60 minutes at 4°C. Rationale: CCR5 ligands are "sticky"; PEI reduces binding to the filter itself.[1]
- Compound Prep: Prepare serial dilutions of Vicriviroc in DMSO (Final DMSO < 1%). Range: 10 pM to 1

M.[1]

- Incubation:

◦ Mix: 25

L Vicriviroc + 25

L

I-Ligand (0.1 nM final) + 150

L Membrane suspension (5-10

g protein).[1]

- Critical Step: Incubate for 4 to 6 hours at Room Temperature (22°C).
- Expert Insight: Do not use a standard 1-hour incubation.[1] Due to Vicriviroc's slow association/dissociation, equilibrium is not reached quickly.[1] Short incubation leads to underestimation of potency.[1]
- Harvest: Rapidly filter through the PEI-treated plates using a cell harvester. Wash 3x with ice-cold wash buffer (500 mM NaCl is often added to wash buffer to strip low-affinity non-specific binding).[1]
- Detection: Dry filters and count in a scintillation counter.

Data Analysis: Calculate

using the Cheng-Prusoff equation:

Where

is radioligand concentration and

is the affinity of the radioligand.[1][2]

Application 2: Functional Antagonism (Calcium Mobilization)

Objective: Measure Vicriviroc's ability to block G-protein mediated signaling. Why this matters: This assay confirms that the compound is a functional antagonist and not just a binder.[1] It is high-throughput compatible.[1][3]

Protocol: FLIPR Calcium Assay

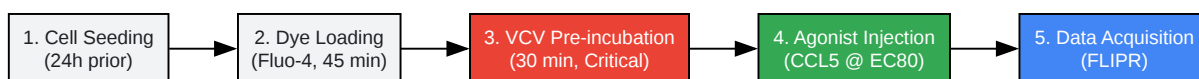
Materials:

- Cells: CCR5+ cells (e.g., U87-CCR5 or CHO-CCR5).[1]
- Dye: Fluo-4 AM or Calcium 6 Assay Kit.[1]
- Agonist: Recombinant Human CCL5 (RANTES).[1]

Step-by-Step Workflow:

- Seeding: Plate cells in black-wall, clear-bottom 96-well plates (50,000 cells/well) 24 hours prior.
- Dye Loading: Aspirate media. Add 100 μ L Dye Loading Buffer (HBSS + 20 mM HEPES + Probenecid).[1] Incubate 45 mins at 37°C.
 - Expert Insight: Probenecid inhibits anion transport, preventing dye leakage from the cell. [1]
- Compound Addition (Pre-incubation):
 - Add Vicriviroc (10 μ L of 10x stock).[1]
 - Critical Step: Incubate for 15-30 minutes at RT before adding agonist.[1]
 - Rationale: Because Vicriviroc is allosteric, it needs time to induce the conformational change that locks the receptor.[1] Co-addition with agonist often results in lower apparent efficacy.[1]
- Agonist Injection: Place plate in FLIPR/FlexStation. Inject CCL5 (EC concentration, typically 10-50 nM).[1]
- Read: Measure fluorescence (Ex 488nm, Em 525nm) for 120 seconds.

Workflow Diagram: Experimental Pipeline



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Figure 2: Functional Calcium Mobilization Workflow. Note the critical pre-incubation step.[1]

Application 3: HIV-1 Pseudovirus Entry Assay

Objective: Assess biological inhibition of viral fusion. Why this matters: This is the "gold standard" for CCR5 antagonist potency.[1]

Protocol:

- Cells: TZM-bl cells (HeLa derivative expressing CD4, CCR5, and a Tat-driven Luciferase reporter).[1]
- Virus: HIV-1 BaL or JR-FL pseudotyped virus.[1]
- Procedure:
 - Plate TZM-bl cells (10,000/well).[1]
 - Add Vicriviroc serial dilutions.[1]
 - Immediately add Pseudovirus + DEAE-Dextran (10 g/mL).[1]
 - Incubate 48 hours.[1][4]
 - Lyse and read Luciferase activity.[1]
- Result: Vicriviroc typically yields an IC₅₀ in the low nanomolar range (0.5 - 5 nM) depending on the viral strain.[1]

Data Summary & Expectations

Assay Type	Parameter	Typical Vicriviroc Value	Notes
Radioligand Binding		0.8 - 2.0 nM	Dependent on incubation time (equilibration).[1][2]
Dissociation Rate		~12 hours	Significantly slower than Maraviroc (~7.5h).[1][5]
Ca ²⁺ Flux	IC	1 - 10 nM	Requires pre-incubation.[1]
Viral Entry	IC	< 5 nM	Potent against R5-tropic strains only.[1]

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